

Personal protective equipment for handling Saliphenylhalamide

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Compound of Interest

Compound Name: Saliphenylhalamide

Cat. No.: B1253270

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Essential Safety and Handling Guide for Saliphenylhalamide

This guide provides critical safety and logistical information for the handling and disposal of **Saliphenylhalamide**, a potent vacuolar H⁺-ATPase (V-ATPase) inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Saliphenylhalamide is a synthetic analog of halohalamide with demonstrated preclinical anticancer and antiviral activity.^{[1][2]} It exhibits low-nanomolar cytotoxicity against various human cancer cell lines.^[1] Due to its potent biological activity and potential hazards, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **Saliphenylhalamide**, based on the Safety Data Sheet (SDS).^[3]

PPE Category	Item	Specifications
Eye/Face Protection	Safety Glasses	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[3]
Face Shield	Recommended when there is a risk of splashing.[4]	
Skin Protection	Gloves	Impervious gloves are required.[3] Nitrile gloves are a common choice for handling chemicals in a laboratory setting.[5]
Lab Coat/Gown	An impervious, long-sleeved gown that closes in the back is recommended to provide a barrier against contamination. [6]	
Respiratory Protection	Respirator	Not explicitly required when working under a hood.[3] However, if there is a risk of generating dust or aerosols and work is not performed in a containment primary engineering control (C-PEC), respiratory protection should be used.[6]
Hand Hygiene	Soap and Water	Immediately wash hands and face after working with the substance.[3] Apply preventive skin protection.[3]

Experimental Protocols and Handling

Safe Handling Precautions:

- Work Area: All work with **Saliphenylhalamide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]
- Avoid Inhalation: Do not inhale the substance or any dust it may generate.[3]
- Contamination: Immediately change any clothing that becomes contaminated.[3]

Storage:

- **Saliphenylhalamide** should be stored in a tightly closed container in a dry, well-ventilated place.[3]
- The recommended storage temperature is -20°C for long-term stability.[1][3]
- It should be kept locked up or in an area accessible only to qualified or authorized personnel. [3]

Disposal Plan

Proper disposal of **Saliphenylhalamide** and any contaminated materials is crucial to prevent environmental contamination and potential exposure.

- Waste Collection: Collect waste material in suitable, closed containers for disposal.
- Disposal Method: Dispose of the substance and its container in accordance with local, regional, and national regulations. For unused or expired medication not on a specific "flush list," the FDA recommends mixing it with an unappealing substance like dirt or cat litter, placing it in a sealed container, and then throwing it in the household trash.[7] However, for a research chemical, consulting your institution's environmental health and safety (EHS) office for specific guidance is the best practice.

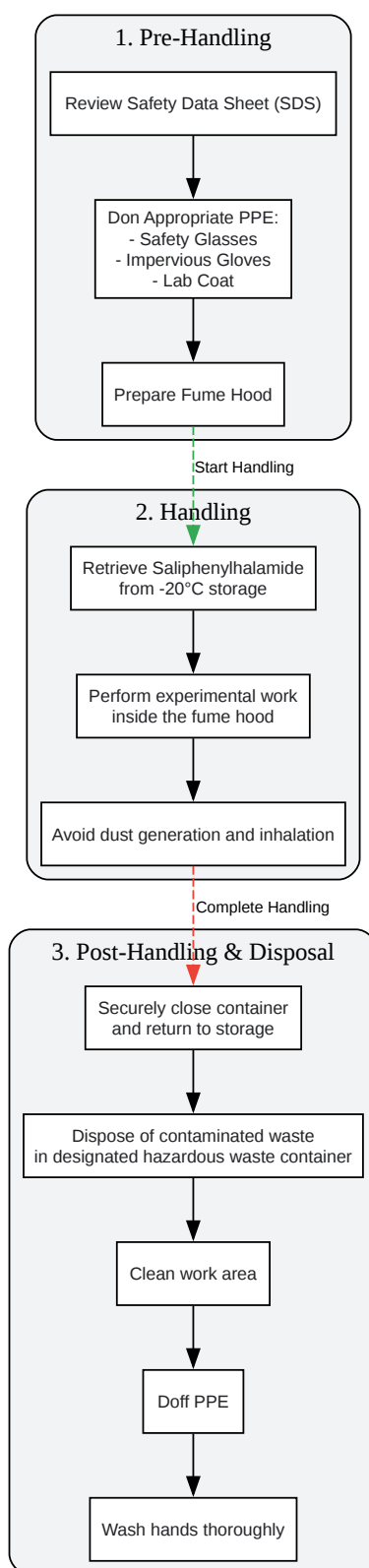
Emergency Procedures

- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Flush eyes with water as a precaution.
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.

- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.
- Accidental Release: In case of a spill, carefully take up the material, avoiding dust generation.^[3] Clean the affected area and dispose of the waste properly.^[3]

Visualized Workflow for Handling Saliphenylhalamide

The following diagram illustrates the standard operating procedure for safely handling **Saliphenylhalamide** in a laboratory setting.



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